

Technical Support Center: 3-Indoleacrylic Acid (IAA) Solubility

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Compound of Interest

Compound Name: 3-Indoleacrylic acid

Cat. No.: B555152

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This technical support center provides guidance on the solubility of **3-Indoleacrylic acid** (trans-**3-Indoleacrylic acid**) in DMSO and ethanol for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **3-Indoleacrylic acid** in DMSO and ethanol?

A1: **3-Indoleacrylic acid** is soluble in both DMSO and ethanol.^{[1][2][3]} Specific solubility values can vary between suppliers but are generally in the mg/mL range. For detailed quantitative data, please refer to the solubility table below.

Q2: I am having trouble dissolving **3-Indoleacrylic acid**. What can I do?

A2: If you are experiencing difficulty dissolving the compound, you can try warming the solution gently or using sonication to aid dissolution.^{[3][4]} It is also crucial to use fresh, anhydrous solvents, as the presence of moisture, particularly in DMSO, can reduce solubility.^{[4][5]}

Q3: How should I prepare a stock solution of **3-Indoleacrylic acid**?

A3: To prepare a stock solution, dissolve the **3-Indoleacrylic acid** powder in your solvent of choice (DMSO or ethanol) to your desired concentration.^[1] Ensure the solvent is purged with an inert gas.^[1] For a detailed step-by-step guide, please see the Experimental Protocols section.

Q4: How should I store the stock solution?

A4: Stock solutions of **3-Indoleacrylic acid** in ethanol can be stored at -20°C.[6] For stock solutions in DMSO, storage at -20°C for up to one month or -80°C for up to six months is recommended.[4]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound is not fully dissolving	Insufficient solvent volume or low temperature.	Increase the solvent volume. Gently warm the solution or use a sonicator to aid dissolution.[3][4]
Presence of moisture in the solvent.	Use fresh, anhydrous DMSO, as it is hygroscopic and absorbed moisture can decrease solubility.[4][5]	
Precipitation occurs after dissolution	The solution may be supersaturated or has cooled down after warming.	If the solution was warmed to dissolve, ensure it remains at a stable temperature. It may be necessary to work with a lower concentration to maintain stability.
Inconsistent results between experiments	Degradation of the stock solution.	Prepare fresh stock solutions regularly and store them properly at -20°C or -80°C.[4][6] Avoid repeated freeze-thaw cycles.

Quantitative Solubility Data

Solvent	Reported Solubility	Molar Concentration	Source
DMSO	≥10 mg/mL	Not specified	Cayman Chemical[1] [2]
37 mg/mL	197.66 mM	Selleck Chemicals[5]	
100 mg/mL	534.19 mM	MedchemExpress[4]	
240 mg/mL	1282.12 mM	TargetMol[7]	
Ethanol	≥10 mg/mL	Not specified	Cayman Chemical[1] [2]
2.5 mg/mL (in 95% ethanol)	Not specified	Sigma-Aldrich[6]	

Experimental Protocols

Protocol 1: Preparation of a 10 mg/mL Stock Solution in DMSO

- Weigh the desired amount of **3-Indoleacrylic acid** powder.
- Add a small volume of fresh, anhydrous DMSO to the powder.
- Vortex or sonicate the mixture until the solid is completely dissolved.
- Add the remaining volume of DMSO to reach the final concentration of 10 mg/mL.
- If any particulates remain, gentle warming can be applied.
- Store the stock solution at -20°C or -80°C.[4]

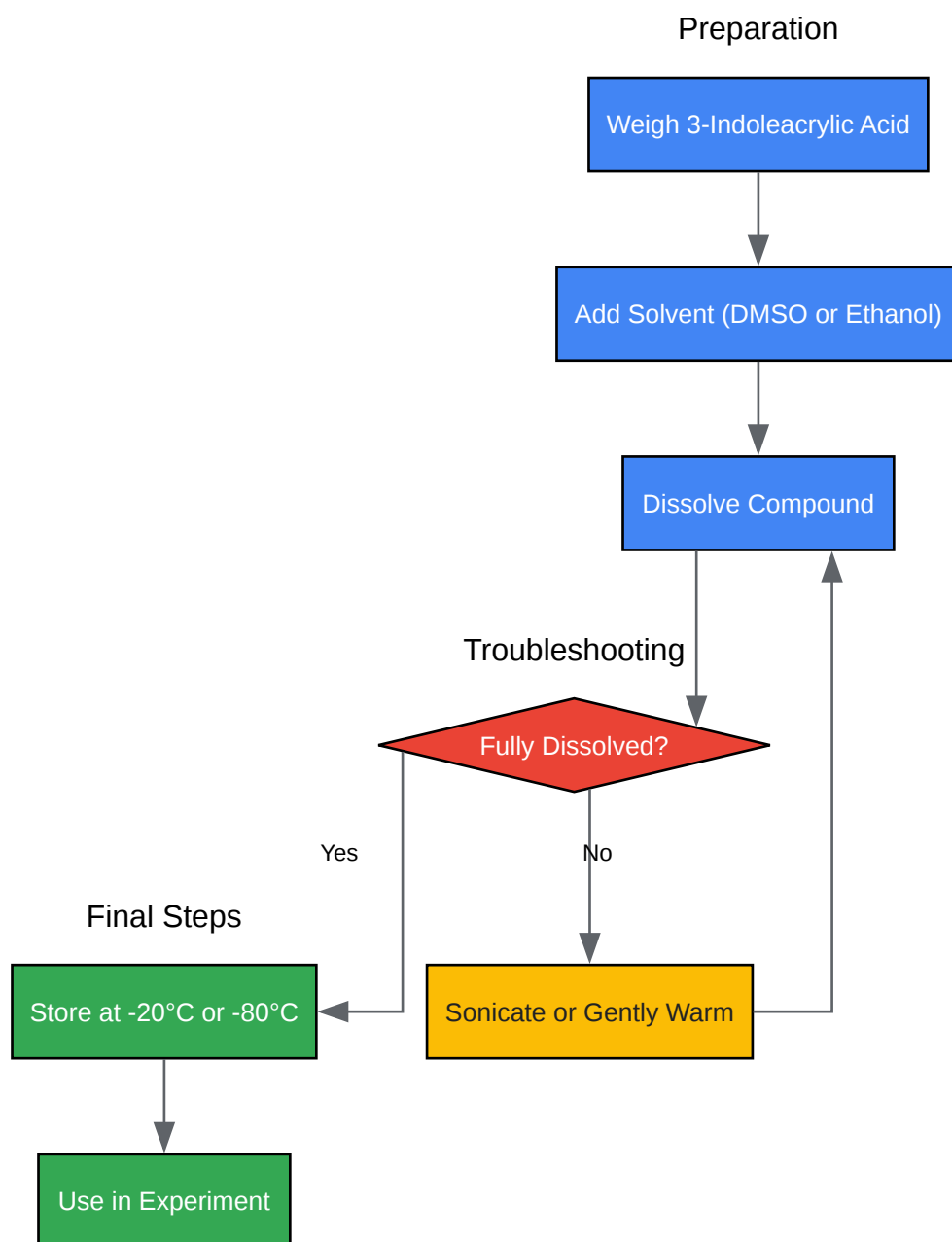
Protocol 2: Preparation of a 2.5 mg/mL Stock Solution in 95% Ethanol

- Prepare a solution of 95% ethanol in water.
- Weigh out the required mass of **3-Indoleacrylic acid**.

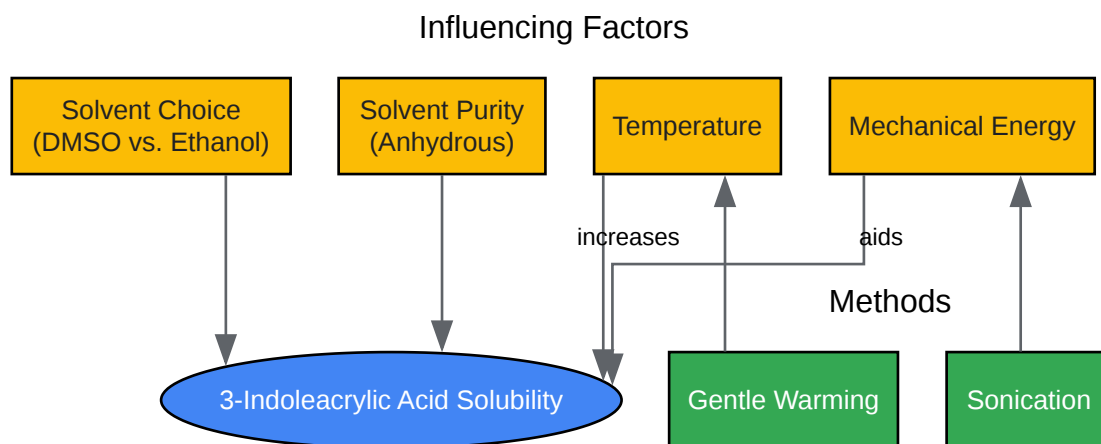
- Add the 95% ethanol solution to the solid.
- Mix thoroughly until the compound is fully dissolved.
- Filter the solution through a sterile 0.2 μm filter if necessary.
- Store the resulting stock solution at -20°C .[\[6\]](#)

Visual Guides

Workflow for Preparing 3-Indoleacrylic Acid Stock Solution



Logical Relationship of Factors Affecting Solubility



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